

Zafirlukast-13C,d3: A Comprehensive Technical Guide on Chemical Properties and Stability

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Compound of Interest

Compound Name: Zafirlukast-13C,d3

Cat. No.: B12421790

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties and stability of **Zafirlukast-13C,d3**, an isotopically labeled version of the leukotriene receptor antagonist, Zafirlukast. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug development and analysis.

Core Chemical Properties

Zafirlukast-13C,d3 is a stable, isotopically labeled form of Zafirlukast, designed for use as an internal standard in quantitative analyses, such as mass spectrometry-based assays. The incorporation of one carbon-13 atom and three deuterium atoms provides a distinct mass signature, allowing for accurate differentiation from the unlabeled drug.

Physicochemical Data

The fundamental chemical and physical properties of Zafirlukast and its isotopically labeled form are summarized in the table below. While specific experimental data for the 13C,d3 variant is not extensively published, its physical properties are expected to be very similar to the parent compound.

Property	Zafirlukast	Zafirlukast-13C,d3
Molecular Formula	C ₃₁ H ₃₃ N ₃ O ₆ S	C ₃₀ ¹³ CH ₃₀ D ₃ N ₃ O ₆ S
Molecular Weight	575.68 g/mol	579.70 g/mol (calculated)
Appearance	Fine white to pale yellow amorphous powder[1]	Solid (expected)
Solubility	Practically insoluble in water; slightly soluble in methanol; freely soluble in tetrahydrofuran, dimethylsulfoxide, and acetone[1][2]	Expected to have similar solubility profile to Zafirlukast
Melting Point	138-140 °C	Not available

Stability Profile

The stability of a pharmaceutical compound and its isotopically labeled analogues is critical for ensuring the accuracy of experimental results and for defining appropriate storage and handling procedures.

Storage and Handling Recommendations

Based on available information for Zafirlukast and general guidelines for isotopically labeled compounds, the following storage conditions are recommended for **Zafirlukast-13C,d3**:

- Temperature: Store at room temperature (20-25°C or 68-77°F), unless otherwise specified by the supplier[3]. Some suppliers may recommend long-term storage at -20°C.
- Light: Protect from light[3].
- Moisture: Store in a dry place and keep the container tightly closed to protect from moisture[3].

Forced Degradation Studies of Zafirlukast

Forced degradation studies are essential for identifying potential degradation products and establishing the stability-indicating nature of analytical methods. Several studies have investigated the degradation of unlabeled Zafirlukast under various stress conditions. The results are summarized below.

Stress Condition	Observations
Acidic Hydrolysis	Degradation observed. A minor degradation product was noted in one study[4].
Alkaline Hydrolysis	Significant degradation occurs[5][6].
Oxidative	Degradation observed, with the formation of a major unknown degradation product[4].
Thermal	Stable at 60°C for seven days in one study[4].
Photolytic	Stable under photolytic stress conditions as per ICH Q1B guidelines in one study[4].

Influence of Isotopic Labeling on Stability

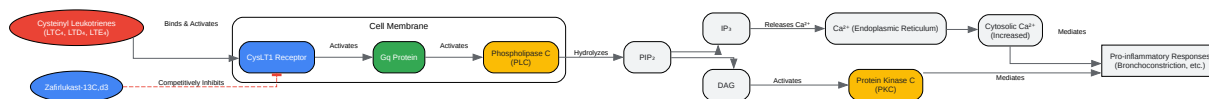
The presence of deuterium in **Zafirlukast-13C,d3** can potentially enhance its stability due to the kinetic isotope effect (KIE). The carbon-deuterium (C-D) bond is stronger and has a lower vibrational frequency than the carbon-hydrogen (C-H) bond[7][8]. This increased bond strength means that more energy is required to break the C-D bond, which can lead to a slower rate of degradation if the cleavage of this bond is involved in the rate-determining step of a degradation pathway[9][10]. Therefore, it is reasonable to expect that **Zafirlukast-13C,d3** will exhibit stability that is at least comparable to, and potentially greater than, that of unlabeled Zafirlukast under identical conditions.

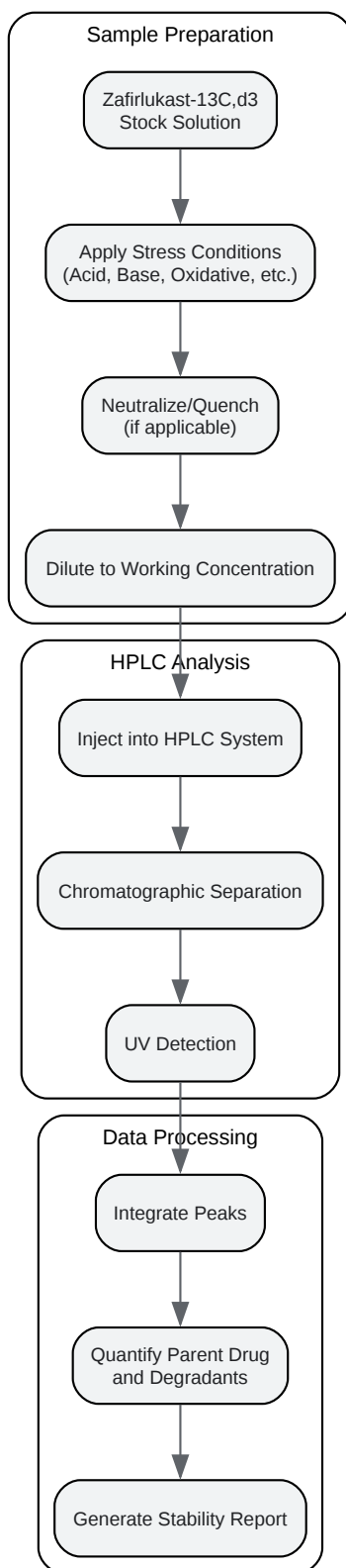
Mechanism of Action and Signaling Pathway

Zafirlukast is a selective and competitive antagonist of the cysteinyl leukotriene receptor 1 (CysLT1). Cysteinyl leukotrienes (LTC₄, LTD₄, and LTE₄) are potent inflammatory mediators involved in the pathophysiology of asthma and other inflammatory conditions. By blocking the binding of these leukotrienes to the CysLT1 receptor, Zafirlukast inhibits their pro-inflammatory

effects, which include bronchoconstriction, increased vascular permeability, and mucus production[2][11][12][13].

The signaling pathway initiated by the binding of cysteinyl leukotrienes to the CysLT1 receptor and its inhibition by Zafirlukast is depicted in the diagram below.





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